

Operational Guide: Safe Disposal and Handling of 4-Iodo-2-methylphenol

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Compound of Interest

Compound Name: 4-Iodo-2-methylphenol

CAS No.: 60577-30-2

Cat. No.: B1580675

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Executive Summary & Hazard Profile

4-Iodo-2-methylphenol (4-Iodo-o-cresol) is a halogenated phenolic compound often used as an intermediate in the synthesis of PPAR agonists (e.g., GW501516).^[1] Unlike standard organic reagents, its disposal requires strict adherence to halogenated waste protocols to prevent the formation of dioxins during incineration.

Critical Warning: Phenolic compounds are rapidly absorbed through the skin, causing systemic toxicity and protein denaturation (chemical burns). Water alone is often insufficient for immediate decontamination due to the lipophilic nature of the phenol ring.^[1]

Chemical Identity & Properties

Parameter	Data	Operational Implication
CAS Number	60577-30-2	Use for waste labeling and inventory tracking.[1]
Physical State	Solid (Crystalline)	Dust inhalation risk; requires N95 or fume hood.[1]
Melting Point	67–68 °C	Low melting point; may liquefy in hot waste streams.[1]
Flash Point	N/A (Solid)	Combustible; keep away from open flames/oxidizers.[1]
Acidity (pKa)	~10 (Phenolic OH)	Incompatible with strong bases and oxidizers.[1]
GHS Hazards	H315, H319, H335	Causes severe skin burns, eye damage, resp. irritation.

Personal Protective Equipment (PPE) & Engineering Controls

The "Shield" before the "Sword".

- **Hand Protection:** Standard nitrile gloves offer limited protection against phenols.[1] Double-gloving (Nitrile over Nitrile) is the minimum requirement.[1] For prolonged handling or spill cleanup, use Silver Shield® (Laminate) or Neoprene gloves.[1]
- **Respiratory Protection:** All weighing and transfer operations must occur inside a certified Chemical Fume Hood.[1] If handling outside a hood is unavoidable (e.g., waste transport), fit-tested N95 or P100 particulate respirators are required.[1]
- **Decontamination Agent:** Polyethylene Glycol 300 or 400 (PEG 400) must be available at the workstation before opening the container.[1] Water is a secondary decontaminant.[1]

Disposal Procedures

Core Directive: Never dispose of **4-Iodo-2-methylphenol** down the drain. It is toxic to aquatic life and persists in the environment.^[1]

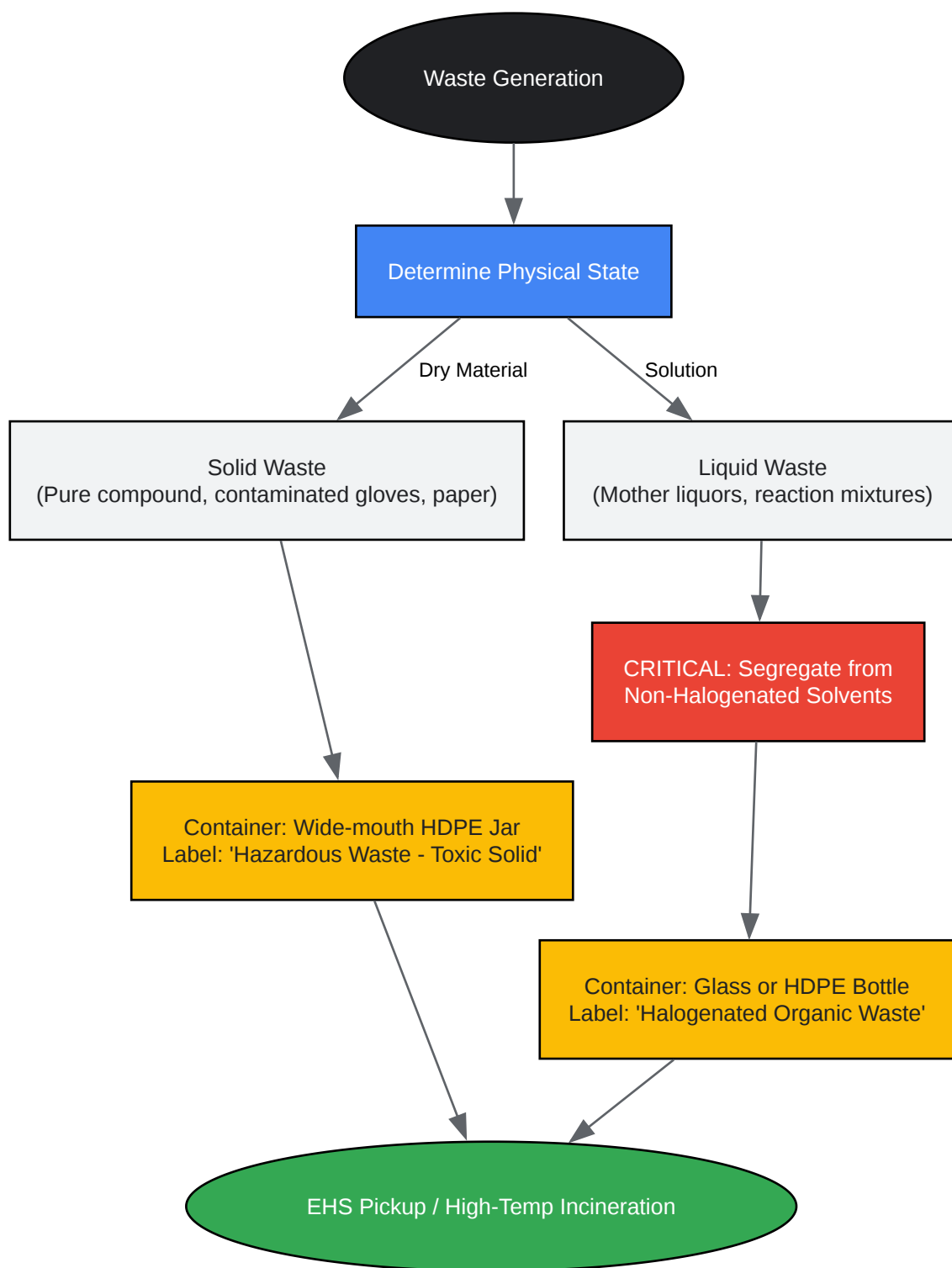
A. Waste Stream Segregation

Because this molecule contains Iodine, it must be classified as Halogenated Organic Waste.^[1]

- Do NOT mix with non-halogenated solvents (e.g., Acetone, Methanol) unless the entire container is designated as halogenated. Mixing increases disposal costs significantly as halogenated waste requires high-temperature incineration (>1100°C).^[1]
- Do NOT mix with oxidizing acids (Nitric, Perchloric) as this can generate explosive reaction products.^[1]

B. Disposal Workflow Diagram

The following logic flow dictates the proper disposal path based on the physical state of the waste.



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Figure 1: Decision tree for segregating and packaging **4-Iodo-2-methylphenol** waste.

C. Step-by-Step Packaging Protocol

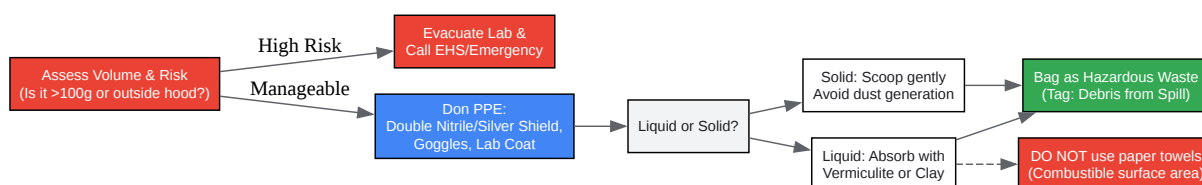
- Select Container: Use chemically compatible containers (HDPE plastic or Amber Glass).[1]
Avoid metal containers as free iodine (if decomposition occurs) can corrode metal.[1]
- Labeling: Affix a hazardous waste tag immediately.[1]
 - Constituents: "**4-Iodo-2-methylphenol**" (Do not use abbreviations).[1]
 - Hazards: Check "Toxic" and "Corrosive".[1]
- Secondary Containment: Store the waste bottle in a secondary tub or tray to capture leaks.[1]
- Storage: Keep in a cool, dry area away from direct sunlight (iodinated compounds are photosensitive).[1]

Emergency Response & Spill Management

Skin Exposure (The "PEG Protocol") [1][2]

- Immediate Action: If skin contact occurs, do not initially flush with water if PEG is available.[1] Water can increase the absorption surface area of phenols.[1]
- Swab: Immediately swab the area with PEG 300/400 or a 2:1 mixture of PEG and Ethanol.[1]
- Flush: After PEG treatment, flush with soap and copious water for 15 minutes.[1][2]
- Medical: Seek medical attention. Phenol burns can be painless due to nerve damage.[1]

Spill Cleanup Workflow



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Figure 2: Immediate response logic for laboratory spills.

Regulatory Compliance (US Context)

- RCRA Classification: While **4-Iodo-2-methylphenol** is not explicitly "P-listed" (acutely toxic) or "U-listed" by name under 40 CFR 261.33, it exhibits characteristics of toxicity.^[1]
- Halogenated Solvents (F-List): If spent solvents (e.g., Methylene Chloride) were used with this compound, the waste stream automatically falls under F001/F002 listed wastes.
- EPA SARA Title III: Ensure inventory reporting if quantities exceed threshold planning quantities (TPQ).^[1]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 24860475, **4-Iodo-2-methylphenol**.^[1] [Link](#)^[1]
- National Research Council (US) Committee on Prudent Practices in the Laboratory (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.^[1] National Academies Press.^[1] [Link](#)
- U.S. Environmental Protection Agency (EPA). Hazardous Waste Generators: Categories and Requirements.^[1] [Link](#)^[1]
- Monteiro-Riviere, N. A., et al. (2001). Absorption and Toxicity of Phenols.^[1] Toxicology and Applied Pharmacology.^[1] (Supporting the PEG decontamination protocol).

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Sources

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- 2. droracle.ai [droracle.ai]

- To cite this document: BenchChem. [Operational Guide: Safe Disposal and Handling of 4-Iodo-2-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580675/docs#operational-guide-safe-disposal-and-handling-of-4-iodo-2-methylphenol\]](https://www.benchchem.com/product/b1580675/docs#operational-guide-safe-disposal-and-handling-of-4-iodo-2-methylphenol)

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